

Technical Support Center: Synthesis of Methyl Pent-4-ynoate

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Compound of Interest

Compound Name: Methyl pent-4-ynoate

Cat. No.: B153173

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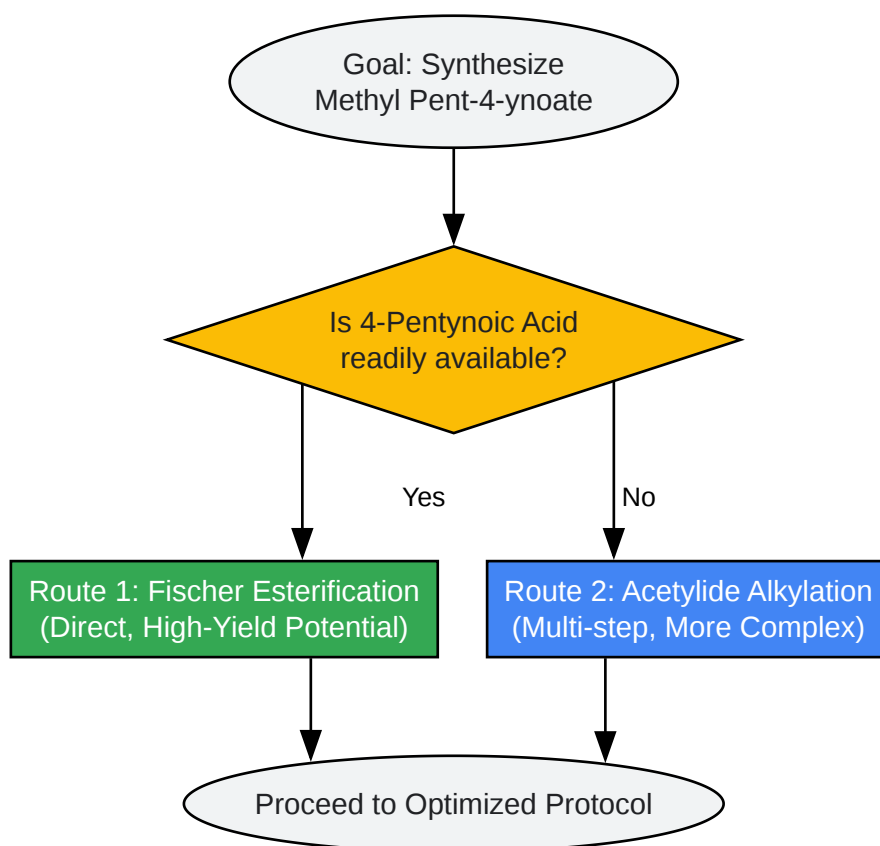
Welcome to the technical support center for the synthesis of **methyl pent-4-ynoate**. This guide is designed for researchers, chemists, and drug development professionals who utilize this versatile building block in their work. Here, we move beyond simple protocols to address the common challenges and nuances of its synthesis, providing in-depth, field-tested insights to help you optimize your reaction yields and purity. Our focus is on understanding the causality behind experimental choices to empower you to troubleshoot effectively.

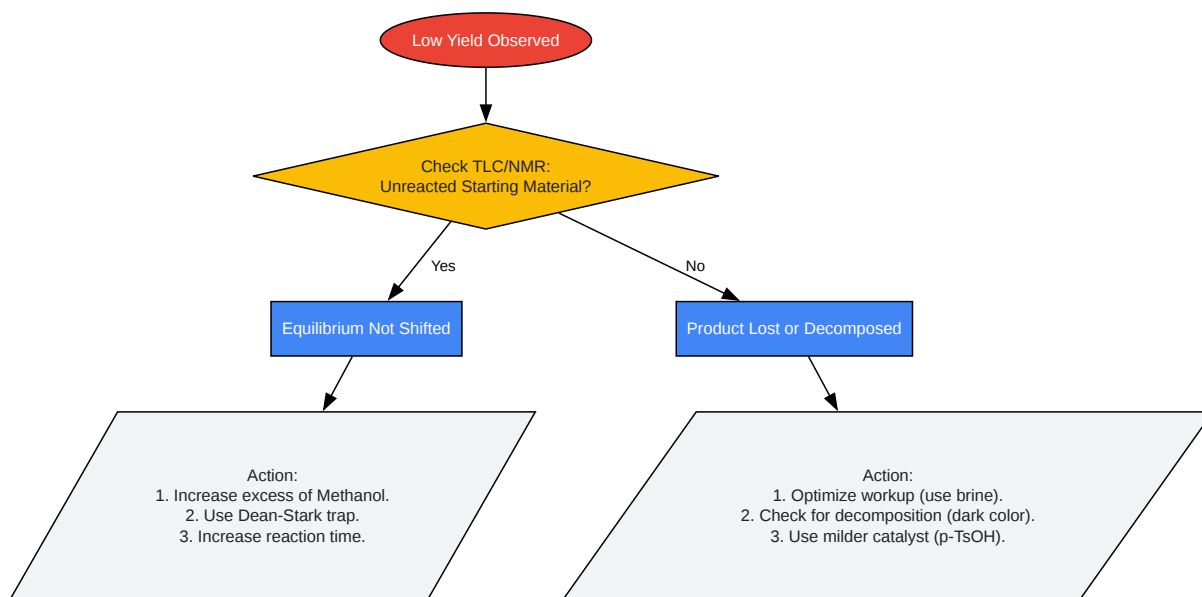
Section 1: Strategic Overview of Synthesis Routes

Methyl pent-4-ynoate (also known as methyl 4-pentynoate) is a valuable intermediate in organic synthesis.^{[1][2]} The optimal strategy for its preparation depends on the available starting materials and scalability requirements. The two most logical and common pathways are:

- **Direct Esterification:** The Fischer esterification of commercially available 4-pentynoic acid with methanol. This is often the most direct and cost-effective route.
- **C-C Bond Formation via Acetylide Alkylation:** A multi-step route that involves creating the core carbon skeleton by alkylating an acetylide anion. This method offers flexibility for creating analogues but is more complex.

The following decision workflow can help in selecting the appropriate synthetic strategy.





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References

- 1. Buy Methyl pent-4-ynoate | 21565-82-2 [smolecule.com]
- 2. China methyl pent-4-ynoate ¹⁴H₂ CAS# 21565-82-2) Manufacturer and Supplier | Xinchem [xinchem.com]

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